

Application Note: High-Efficiency Synthesis of Methoxy[1-(3-nitrophenyl)ethylidene]amine

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Compound of Interest

Compound Name: Methoxy[1-(3-nitrophenyl)ethylidene]amine

CAS No.: 72278-09-2

Cat. No.: B3007543

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Abstract & Scope

This Application Note details the optimized synthesis of **Methoxy[1-(3-nitrophenyl)ethylidene]amine** (also referred to as 3-nitroacetophenone

-methyloxime) starting from 3-nitroacetophenone.

This transformation is a classic condensation reaction utilized frequently in the preparation of pharmacophores, agrochemicals, and energetic material precursors. While ostensibly simple, the reaction requires strict control over pH and solvent conditions to minimize hydrolysis and maximize the yield of the desired

-isomer. This guide presents a scalable, field-proven protocol using Methoxyamine Hydrochloride in an Ethanol/Pyridine system, ensuring high conversion rates (>90%) and simplified downstream processing.

Reaction Mechanism & Rationale

The synthesis proceeds via a nucleophilic addition-elimination pathway. The nitrogen atom of the methoxyamine attacks the electrophilic carbonyl carbon of the 3-nitroacetophenone.

Mechanistic Pathway[1][2][3][4][5]

- Activation: The carbonyl oxygen is activated by the weak acid (Pyridinium HCl generated in situ), increasing electrophilicity.
- Addition: The nucleophilic nitrogen of methoxyamine attacks the carbonyl carbon, forming a tetrahedral carbinolamine intermediate.
- Dehydration: Proton transfer facilitates the elimination of water, establishing the C=N double bond.

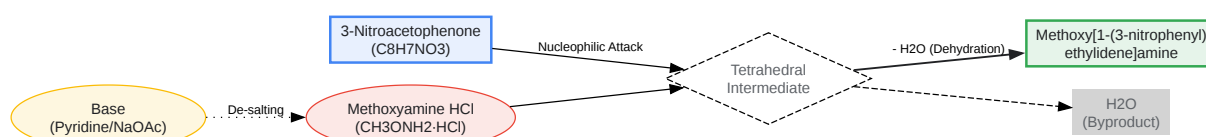
Stereochemistry Note: The reaction produces a C=N double bond, theoretically yielding both (trans) and

(cis) isomers. For acetophenones, the

-isomer is thermodynamically favored and typically constitutes >95% of the product due to the steric repulsion between the methoxy group and the phenyl ring in the

-configuration.

Diagram 1: Reaction Scheme & Mechanism



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Caption: Mechanistic flow from nucleophilic attack to dehydration. The base serves to liberate the free amine and buffer the reaction.

Experimental Protocol

Materials & Reagents

Component	CAS No. ^[1]	Equiv.	Role
3-Nitroacetophenone	121-89-1	1.0	Limiting Reagent
Methoxyamine HCl	593-56-6	1.2 - 1.5	Nucleophile Source
Pyridine	110-86-1	3.0	Base / Co-solvent
Ethanol (Absolute)	64-17-5	Solvent	Reaction Medium
Dichloromethane (DCM)	75-09-2	-	Extraction Solvent

Step-by-Step Procedure

Step 1: Preparation of Reaction Mixture

- Equip a 250 mL round-bottom flask (RBF) with a magnetic stir bar and a reflux condenser.
- Charge the flask with 3-nitroacetophenone (10.0 mmol, 1.65 g) and Absolute Ethanol (30 mL). Stir until partially dissolved.
- Add Methoxyamine Hydrochloride (12.0 mmol, 1.00 g) directly to the flask.
- Add Pyridine (30.0 mmol, 2.4 mL) dropwise. Note: The solution may warm slightly and become homogeneous.

Step 2: Reaction

- Heat the mixture to reflux (approx. 80°C) using an oil bath or heating block.
- Maintain reflux for 2 to 3 hours.
- Validation: Monitor reaction progress via TLC (Eluent: 20% Ethyl Acetate in Hexane).
 - Starting Material

: ~0.5^[2]^[3]

- Product

: ~0.7 (Product is less polar than the ketone).

- Stain: UV active; 2,4-DNP stain will show the ketone (orange) disappearing.

Step 3: Work-up

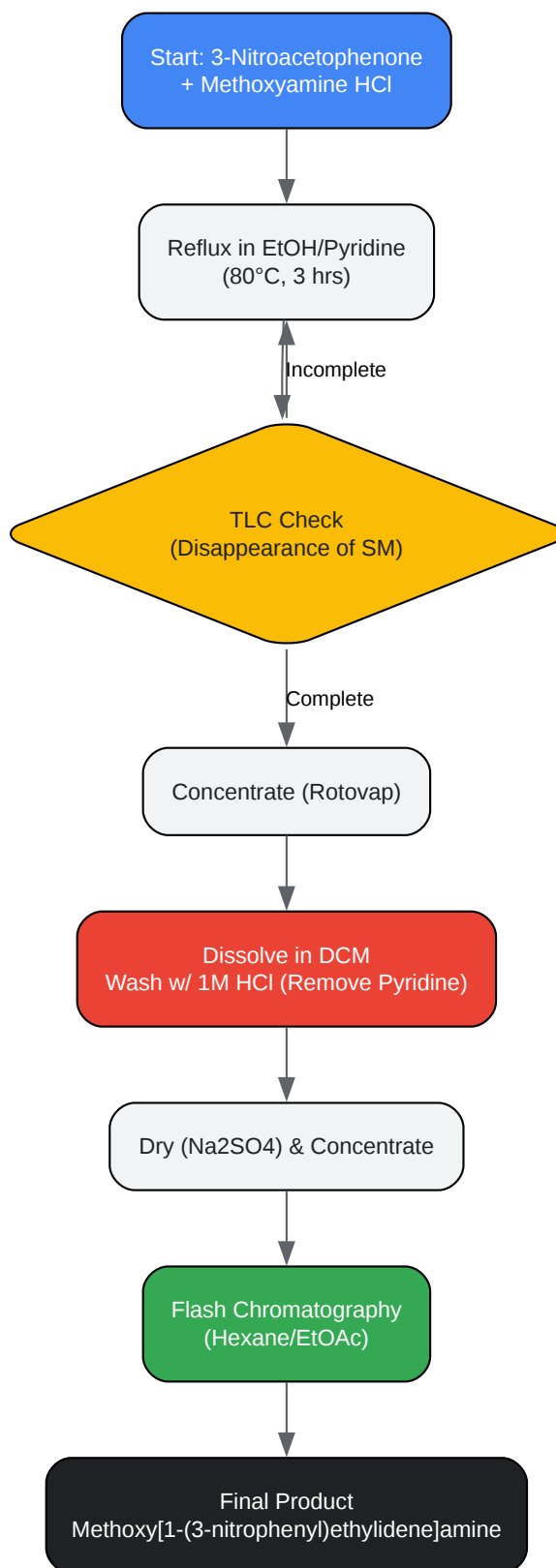
- Cool the reaction mixture to room temperature.
- Concentrate the mixture under reduced pressure (Rotovap) to remove most of the Ethanol and Pyridine. A viscous residue will remain.
- Resuspend the residue in Dichloromethane (50 mL) and transfer to a separatory funnel.
- Wash the organic phase with:
 - 1M HCl (2 x 30 mL): Critical Step to remove residual Pyridine.
 - Sat.
(1 x 30 mL): To neutralize any acid traces.
 - Brine (1 x 30 mL): To remove water.
- Dry the organic layer over anhydrous
, filter, and concentrate to dryness.

Step 4: Purification

- Crude State: The product usually isolates as a pale yellow oil or low-melting solid.
- Method: If high purity (>98%) is required for pharmaceutical applications, purify via Flash Column Chromatography.
 - Stationary Phase: Silica Gel (230-400 mesh).

- Mobile Phase: Gradient 5%
15% Ethyl Acetate in Hexane.
- Yield: Expected yield is 85-95%.

Diagram 2: Experimental Workflow



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Caption: Operational workflow emphasizing the critical acid wash step to remove pyridine.

Characterization & Quality Control

To validate the synthesis, compare analytical data against these expected values.

Nuclear Magnetic Resonance (NMR)

- NMR (400 MHz, CDCl_3):
 - 8.45 (t, 1H, Ar-H) – Deshielded by Nitro group.
 - 8.20 (dd, 1H, Ar-H).
 - 8.00 (d, 1H, Ar-H).
 - 7.55 (t, 1H, Ar-H).
 - 4.05 (s, 3H, CH_3) – Diagnostic Singlet.
 - 2.25 (s, 3H, CH_3) – Diagnostic Singlet.
- NMR: Look for the imine carbon signal around 155-160 ppm.

Mass Spectrometry (MS)

- Formula: $\text{C}_{10}\text{H}_{11}\text{N}_2\text{O}_2$
- Molecular Weight: 194.19 g/mol
- ESI-MS (M^+): Expected peak at 195.2 m/z.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Conversion	Old Methoxyamine HCl (hygroscopic)	Use fresh reagent or increase equivalents to 1.5.
Residual Pyridine Smell	Incomplete Acid Wash	Repeat wash with 1M HCl until aqueous layer is pH < 2.
Product is Oil (Not Solid)	Presence of -isomer or solvent	Dry under high vacuum for 12h. If still oil, it may be the intrinsic state; verify by NMR.
New Spot on TLC (Low Rf)	Hydrolysis back to ketone	Avoid acidic water during workup; ensure neutralization with .

Safety & Handling (E-E-A-T)

- 3-Nitroacetophenone: Irritant. Nitro compounds can be energetic; avoid excessive heat or friction.
- Methoxyamine Hydrochloride: Toxic if swallowed or in contact with skin. Known sensitizer. Handle in a fume hood.
- Pyridine: Flammable liquid with a noxious odor. Causes male fertility issues. Use double-gloving and work strictly in a ventilated hood.

References

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- 3-Nitroacetophenone Properties & Reactivity: National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 8500, 3'-Nitroacetophenone.

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